

Personal protective equipment for handling 306-O12B

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Compound of Interest

Compound Name: 306-O12B

Cat. No.: B10829778

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Essential Safety and Handling of 306-O12B

For researchers, scientists, and drug development professionals, the safe handling of investigational compounds like **306-O12B** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of **306-O12B** in a laboratory setting.

Chemical Information: **306-O12B** is an ionizable cationic lipidoid used in the formation of lipid nanoparticles (LNPs) for research, particularly in the liver-targeted delivery of nucleic acids.^[1]^[2]^[3]^[4] The toxicological and pharmacological properties of this compound are not fully known, and it should be handled with care as a chemical of unknown toxicity.^[1]^[5]

Hazard Identification:

- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed
 - H315: Causes skin irritation
 - H319: Causes serious eye irritation
 - H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

Based on the available hazard information and general laboratory safety protocols for handling chemicals of unknown toxicity, the following personal protective equipment is recommended.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves for tears or punctures before and during use. Change gloves frequently and immediately if contaminated.
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for splash hazards.
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn. Ensure full coverage of arms. Closed-toe shoes are mandatory.
Respiratory Protection	Work in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure. If respiratory irritation is possible, use a NIOSH-approved respirator.

Experimental Protocols: Handling and Disposal

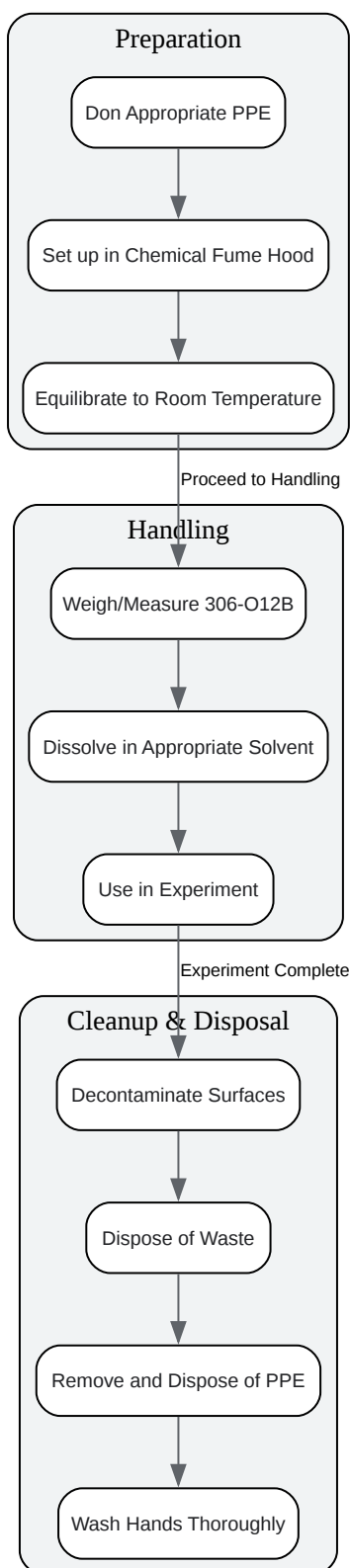
The following protocols provide a step-by-step guide for the safe handling and disposal of **306-O12B**.

Storage and Preparation:

- Storage: Store **306-O12B** as an oil at -20°C, protected from moisture and light.[\[1\]](#)[\[5\]](#)
Solutions of **306-O12B** should also be stored at -20°C.[\[1\]](#)[\[5\]](#)
- Preparation:
 - Allow the container to warm to room temperature in a desiccator before opening to prevent condensation.

- All handling of the neat oil or its solutions should be conducted in a chemical fume hood.
- Use only authorized and properly calibrated equipment (pipettes, balances, etc.).
- **306-O12B** is soluble in Methanol, ethanol, and DMSO.^{[1][5]}

Safe Handling Workflow:



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